

N-Hydroxypiperidine: A Technical Guide to its Toxicological Profile and Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Piperidin-1-ol*

Cat. No.: *B147077*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following document summarizes the publicly available toxicological and safety data for N-Hydroxypiperidine. It is intended for informational purposes for a scientific audience. A comprehensive toxicological evaluation of this compound has not been identified in the public literature, and therefore, significant data gaps exist. All handling and use of N-Hydroxypiperidine should be conducted with caution and under the guidance of appropriate safety protocols.

Executive Summary

N-Hydroxypiperidine is a hydroxylated derivative of the heterocyclic compound piperidine.^[1] While its structural motif is of interest in medicinal chemistry and organic synthesis, its toxicological profile is not well-established. This guide provides a detailed overview of the currently available safety and toxicity data for N-Hydroxypiperidine. The information is critically sparse, with only acute toxicity data in mice being quantitatively documented. This document highlights the significant need for further research to characterize the pharmacokinetic, genotoxic, carcinogenic, and reproductive effects of this compound to enable a comprehensive risk assessment.

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	$C_5H_{11}NO$	[2]
Molecular Weight	101.15 g/mol	[3]
CAS Number	4801-58-5	[2]
Appearance	White hygroscopic fine crystals and fragments	[2]
Synonyms	1-Hydroxypiperidine, Piperidin-1-ol	[2]

Toxicological Data

The available toxicological data for N-Hydroxypiperidine is limited to acute toxicity and general irritation potential.

Acute Toxicity

The only quantitative measure of acute toxicity found in the public domain is the median lethal dose (LD50) determined in mice via the intravenous route.

Table 1: Acute Toxicity of N-Hydroxypiperidine

Species	Route of Administration	LD50	Reference
Mouse	Intravenous	180 mg/kg	[2] [3]

Irritation and Sensitization

Multiple sources suggest that N-Hydroxypiperidine may cause irritation.[\[2\]](#)[\[3\]](#) However, no standardized skin or eye irritation studies (e.g., according to OECD guidelines) have been found to quantify this potential hazard. There is no available data on the skin sensitization potential of N-Hydroxypiperidine.

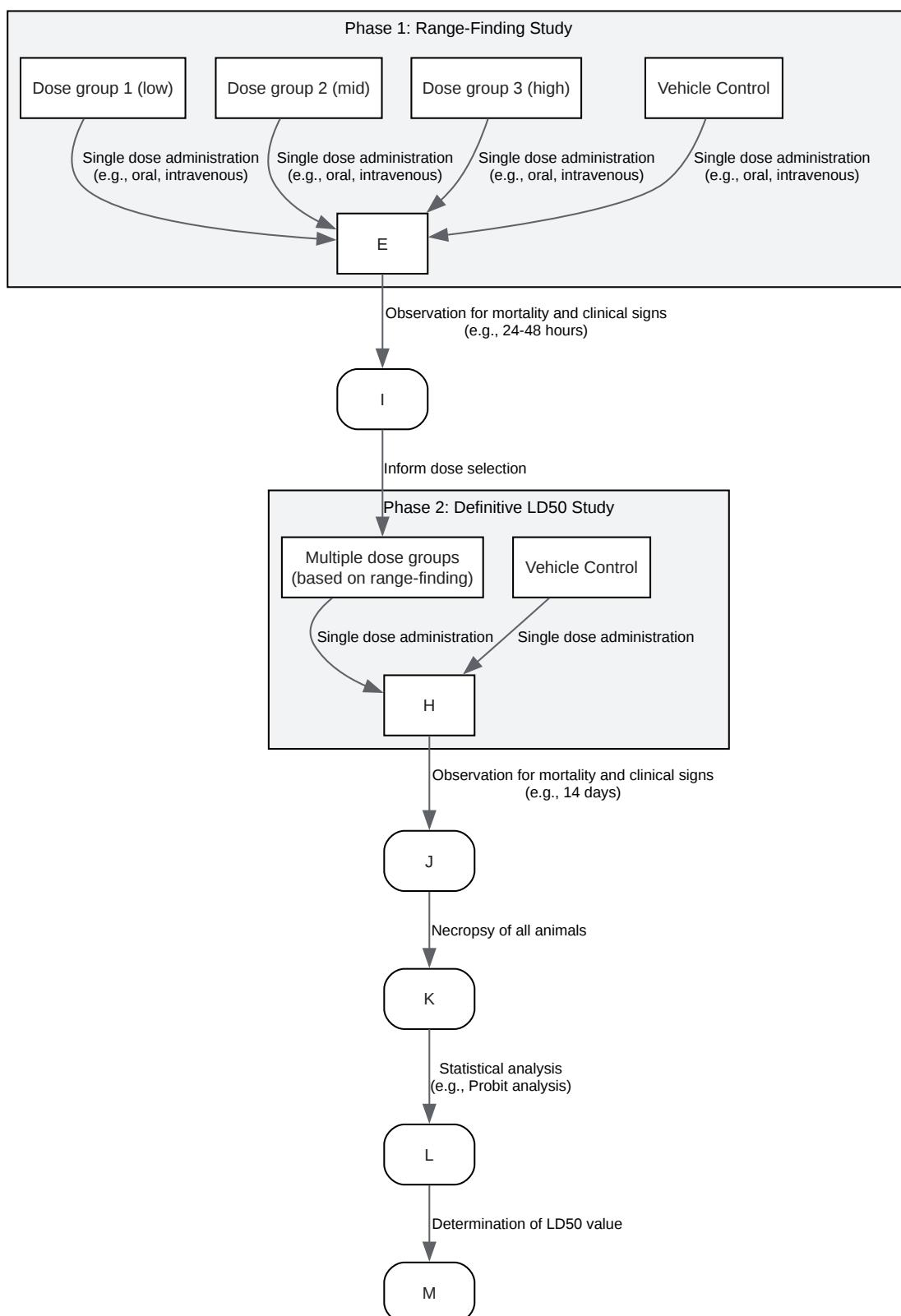
Data Gaps and Areas for Future Research

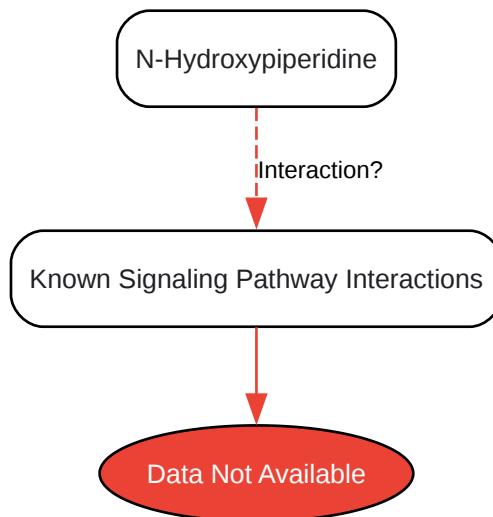
The toxicological profile of N-Hydroxypiperidine is largely incomplete. Key areas requiring investigation include:

- Pharmacokinetics: No data is available on the absorption, distribution, metabolism, and excretion (ADME) of N-Hydroxypiperidine.
- Genotoxicity: There are no published studies on the mutagenic or clastogenic potential of N-Hydroxypiperidine.
- Carcinogenicity: The long-term carcinogenic potential of N-Hydroxypiperidine has not been evaluated.
- Reproductive and Developmental Toxicity: No information is available regarding the effects of N-Hydroxypiperidine on fertility, reproduction, or embryonic development.
- Sub-chronic and Chronic Toxicity: The effects of repeated or long-term exposure to N-Hydroxypiperidine are unknown.
- Mechanism of Toxicity: The specific cellular and molecular mechanisms underlying the observed acute toxicity are not understood.

Experimental Methodologies (Hypothetical)

Due to the absence of detailed experimental reports, this section provides a generalized workflow for a foundational toxicological study, an acute toxicity assessment, which would be a critical first step in characterizing the hazards of a compound like N-Hydroxypiperidine with limited data.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. N-Hydroxypiperidine - Hazardous Agents | Haz-Map [haz-map.com]
- 3. 1-Hydroxypiperidine | C5H11NO | CID 20935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Hydroxypiperidine: A Technical Guide to its Toxicological Profile and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147077#toxicological-profile-and-safety-data-for-n-hydroxypiperidine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com